

VULM 1457: An In-Depth Toxicological Profile

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Compound of Interest

Compound Name: VULM 1457

Cat. No.: B1662339

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Introduction

VULM 1457 is an inhibitor of Acyl-CoA: Cholesterol Acyltransferase (ACAT), an enzyme crucial for the esterification of cholesterol and its subsequent storage in cells. Due to its role in lipid metabolism, **VULM 1457** has been investigated for its potential as a hypolipidemic and anti-atherosclerotic agent. This technical guide provides a summary of the available toxicological data for **VULM 1457**, with a focus on preclinical safety evaluation. The information presented herein is based on a limited set of publicly accessible studies and data sources.

Quantitative Toxicological Data

Despite extensive searches, specific quantitative toxicological endpoints such as acute toxicity (LD50) and comprehensive No-Observed-Adverse-Effect Levels (NOAEL) from a full suite of studies are not publicly available in the retrieved documents. A material safety data sheet for **VULM 1457** indicates that data for acute toxicity, skin corrosion/irritation, serious eye damage/irritation, germ cell mutagenicity, and carcinogenicity are not available. However, one key study on reproductive toxicity provides valuable insight into the safety profile of **VULM 1457**.

Reproductive and Developmental Toxicity

A preclinical screening of **VULM 1457** for reproductive and developmental toxicity was conducted in rats according to the OECD 421 guideline. The study found no significant adverse

effects on male and female reproductive performance, nor any malformations in the offspring at the tested doses.

Study Type	Species	Route of Administration	Dose Levels (mg/kg/day)	Key Findings	No-Observed-Adverse-Effect Level (NOAEL)
Reproduction /Developmental Toxicity Screening (OECD 421)	Rat	Oral (per os)	30, 120, 300	No significant differences in reproductive parameters, no malformations in pups, no negative effects on reproductive organs upon histopathological examination. [1]	≥ 300 mg/kg/day

Experimental Protocols

Reproduction/Developmental Toxicity Screening Test (OECD Guideline 421)

The study on **VULM 1457** followed the OECD 421 guideline for a reproduction/developmental toxicity screening test. The primary objective of this assay is to assess the potential effects of a substance on gonadal function, mating behavior, conception, and early embryonic development.

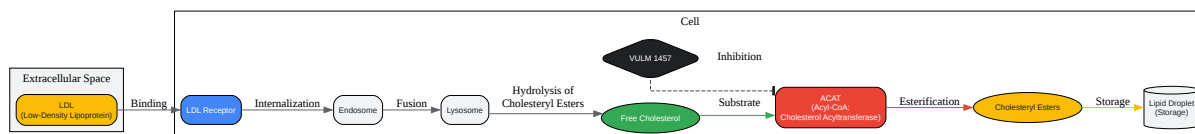
Methodology:

- Animal Model: The study utilized rats of both sexes.
- Dosing: **VULM 1457** was administered orally (per os) at three dose levels: 30, 120, and 300 mg/kg of body weight. A control group received the vehicle.[\[1\]](#)
- Treatment Period:
 - Males: Dosed for 14 days prior to mating and during the mating period.[\[1\]](#)
 - Females: Dosed for 14 days prior to mating, during the mating period, throughout gestation, and until day 4 post-partum.[\[1\]](#)
- Observations:
 - Daily clinical examinations were performed on all animals.[\[1\]](#)
 - Evaluation of gonadal function, conception rates, pregnancy progression, and parturition.[\[1\]](#)
 - Assessment of pup development during the first four days of lactation.[\[1\]](#)
- Endpoint Analysis:
 - Macroscopic investigation of pups for any malformations.[\[1\]](#)
 - The study concluded with euthanasia, autopsy, and histopathological examination of the reproductive organs of the animals in the highest dose group and the control group.[\[1\]](#)

Signaling Pathway

VULM 1457's mechanism of action is the inhibition of Acyl-CoA: Cholesterol Acyltransferase (ACAT). This enzyme is a key player in cellular cholesterol homeostasis.

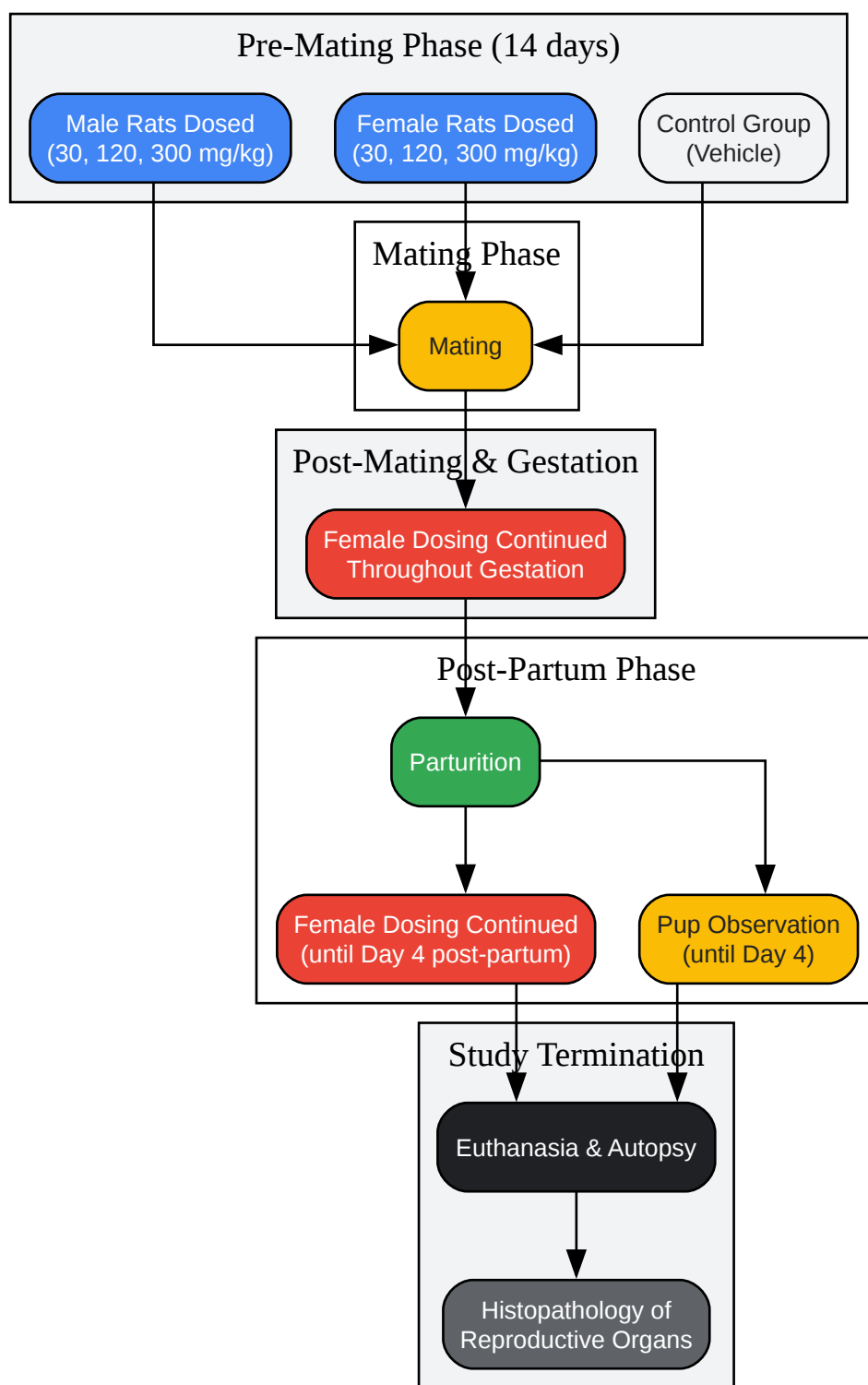
ACAT Inhibition Signaling Pathway



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Caption: Mechanism of action of **VULM 1457** via inhibition of the ACAT enzyme.

Experimental Workflow: OECD 421 Reproductive Toxicity Screening



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Caption: Workflow for the OECD 421 reproductive toxicity screening of **VULM 1457**.

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References

- 1. researchgate.net [researchgate.net]
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